

# Piperidine-1-carboxylic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Piperidine-1-carboxylic Acid*

Cat. No.: *B172129*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for **Piperidine-1-carboxylic acid**. The information is compiled from various safety data sheets to ensure a comprehensive understanding of the potential hazards and the necessary precautions for laboratory and industrial settings.

## Section 1: Chemical Identification

Identifier	Value
Chemical Name	Piperidine-1-carboxylic acid
CAS Number	13406-98-9[1]
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>2</sub> [1]
Molecular Weight	129.16 g/mol [1]
Synonyms	1-Piperidinecarboxylic acid
Identified Uses	For Research & Development use only.[1] Not for medicinal, household, or other uses.[1]

## Section 2: Hazard Identification

Comprehensive GHS classification data for **Piperidine-1-carboxylic acid** is not readily available in the provided search results. However, data for structurally similar compounds, such as other piperidine carboxylic acid isomers and derivatives, indicate potential hazards. Researchers should handle this compound with caution, assuming it may present similar risks.

For related compounds like 1-boc-4-piperidine carboxylic acid and various isomers, the following hazards are identified:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Irritation	Category 2A / 2	H319: Causes serious eye irritation[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]

Precautionary Statements: P280, P305+P351+P338[2]

## Section 3: First-Aid Measures

Immediate medical attention is recommended in all cases of exposure. Always show the safety data sheet to the attending physician.[2]

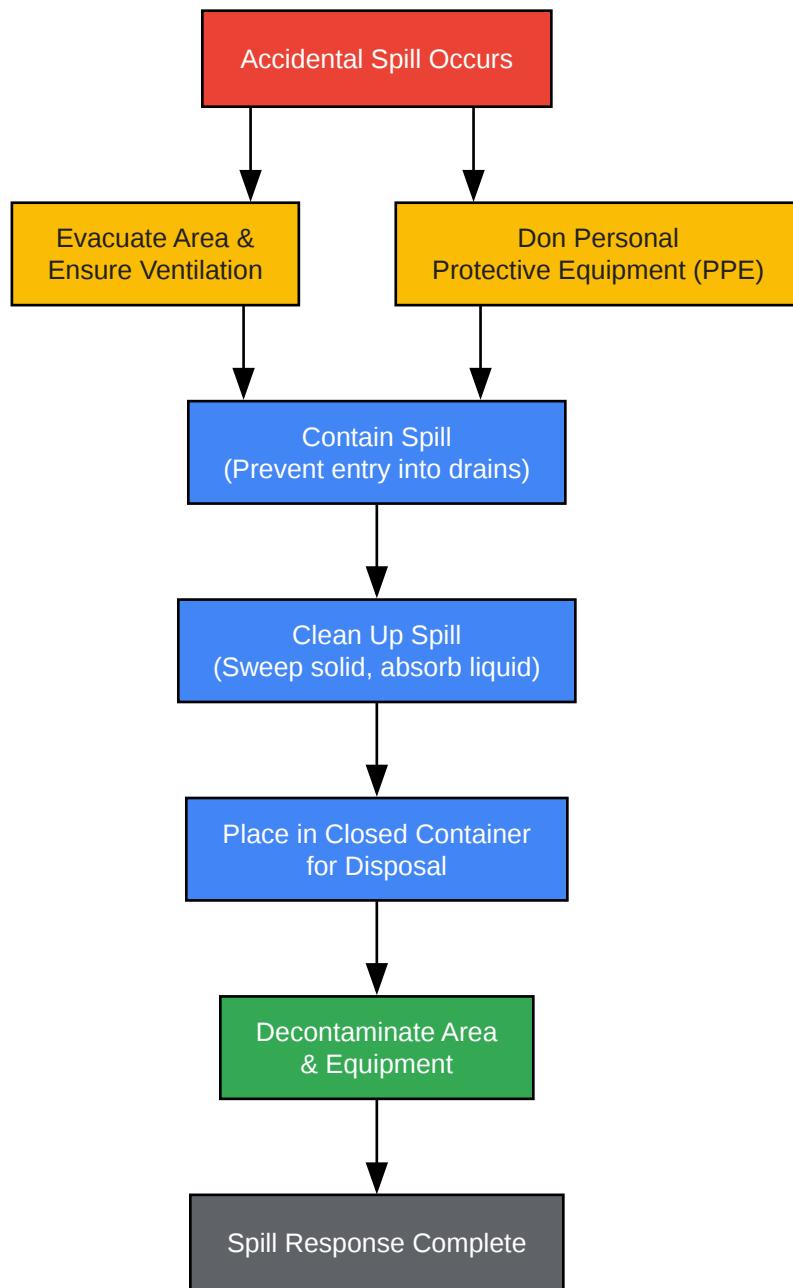
Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air.[1][2] If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and seek immediate medical attention.[1]
Skin Contact	Immediately remove all contaminated clothing. [1] Wash the affected area thoroughly with soap and plenty of water.[1][2] Consult a physician if irritation persists.[2]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids open.[1][2] Remove contact lenses if present and easy to do so.[2] Continue rinsing and consult a physician.[1][2]
Ingestion	Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person.[1][2] Rinse the mouth with water and call a physician or Poison Control Center immediately.[1]

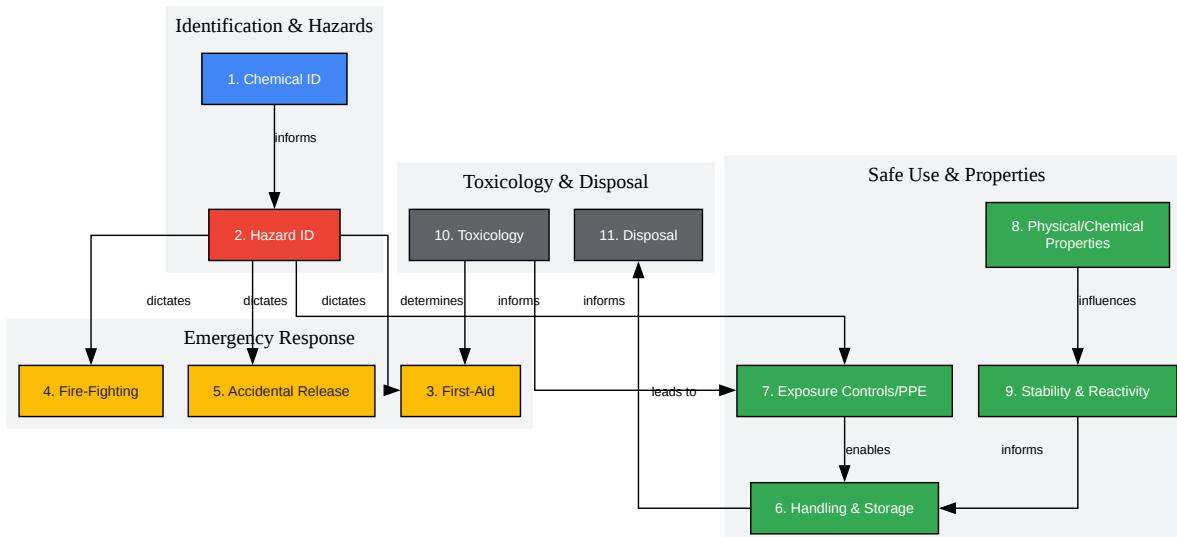
## Section 4: Fire-Fighting Measures

Aspect	Procedure
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2]
Specific Hazards	Thermal decomposition may produce hazardous gases and vapors, including carbon oxides (CO, CO <sub>2</sub> ) and nitrogen oxides (NO <sub>x</sub> ).[4][5]
Advice for Firefighters	Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[1][2] Use water spray to cool unopened containers.[4]

## Section 5: Accidental Release Measures

- Evacuation and Ventilation:
  - Immediately evacuate personnel from the spill area to a safe location.[[2](#)]
  - Ensure adequate ventilation to dissipate any dust or vapors.[[2](#)]
  - Remove all sources of ignition.[[1](#)]
- Personal Precautions:
  - Wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles or a face shield, and a respirator.[[1](#)][[2](#)]
  - Avoid breathing dust, vapors, mist, or gas.[[1](#)][[2](#)]
  - Avoid direct contact with the spilled material.[[1](#)]
- Containment:
  - Prevent the chemical from entering drains, sewers, or waterways.[[1](#)][[2](#)]
  - If the spill is large, create a dike around the spill using inert materials like sand or earth.
- Cleanup and Disposal:
  - For solid spills, carefully sweep or shovel the material into a suitable, closed container for disposal, avoiding the creation of dust.[[2](#)]
  - Do not use combustible materials such as sawdust for absorption.
  - Once the material is collected, clean the spill area with soap and water.
  - Dispose of the waste material in accordance with all applicable federal, state, and local regulations.





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